

Gossypin's Anti-Cancer Mechanisms: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Gossypin

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This technical guide provides an in-depth exploration of the molecular mechanisms underpinning the anti-cancer properties of **gossypin**, a flavonoid found in *Hibiscus vitifolius*. This document is intended for researchers, scientists, and drug development professionals actively engaged in oncology research and the discovery of novel therapeutic agents.

Core Anti-Cancer Activities of Gossypin

Gossypin exerts its anti-neoplastic effects through a multi-pronged approach, impacting key cellular processes involved in cancer progression. These include the induction of programmed cell death (apoptosis) and autophagy, cell cycle arrest, and the modulation of inflammatory, angiogenic, and metastatic pathways. This guide will systematically detail these mechanisms, presenting quantitative data, experimental protocols, and visual representations of the signaling pathways involved.

Data Presentation: Quantitative Effects of Gossypin on Cancer Cells

The following tables summarize the quantitative data on the effects of **gossypin** on various cancer cell lines, providing a comparative overview of its potency and efficacy.

Table 1: Inhibitory Concentration (IC50) of **Gossypin** in Various Cancer Cell Lines

Cell Line	Cancer Type	IC50 (μM)	Incubation Time (h)	Citation
PC-3	Prostate Cancer	~187.5 (90 μg/mL)	Not Specified	[1]
A549	Non-Small Cell Lung Cancer	40	72	[2]
HT-29	Colorectal Cancer	~78	24	[3]
1205Lu	Melanoma	~100	72	[4]
SKML-31	Melanoma	~150	72	[4]
A375	Melanoma	~100	72	[4]
WM1552C	Melanoma	~100	72	[4]
WM793B	Melanoma	~150	72	[4]
SKML-28	Melanoma	>200	72	[4]
HGC27	Gastric Cancer	~40	48	[5]
AGS	Gastric Cancer	~60	48	[5]

Table 2: **Gossypin**-Induced Apoptosis in Cancer Cells

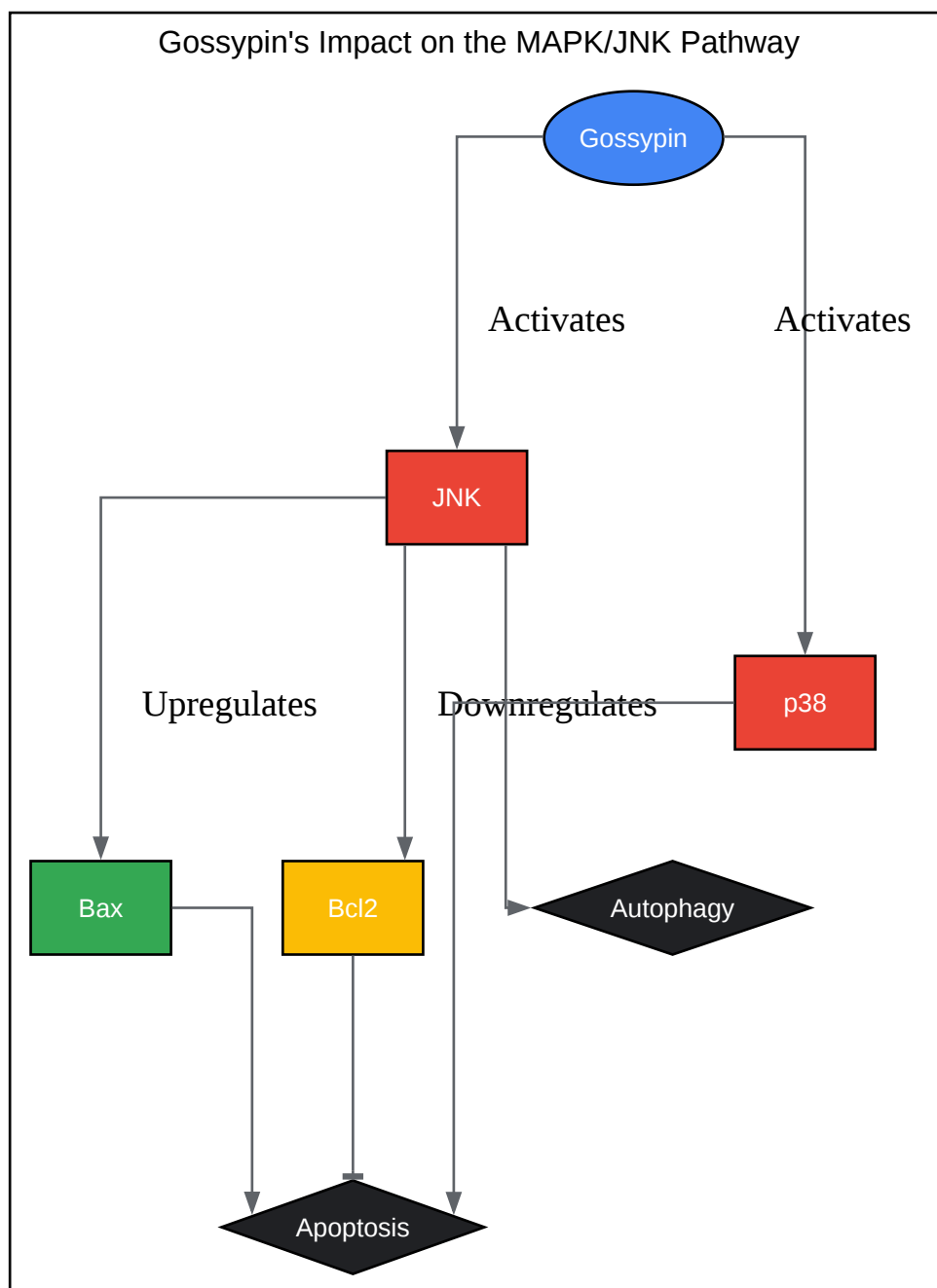
Cell Line	Cancer Type	Gossypin Concentration (μM)	Apoptosis Rate (%)	Incubation Time (h)	Citation
HT-29	Colorectal Cancer	60	Increased (Specific % not stated)	24	[3]
HT-29	Colorectal Cancer	120	Increased (Specific % not stated)	24	[3]
PC-3	Prostate Cancer	50	Significantly Induced	Not Specified	[1] [6]
PC-3	Prostate Cancer	100	Significantly Induced	Not Specified	[1] [6]
A549	Non-Small Cell Lung Cancer	40	Increased (in combination with Cisplatin)	Not Specified	[2]

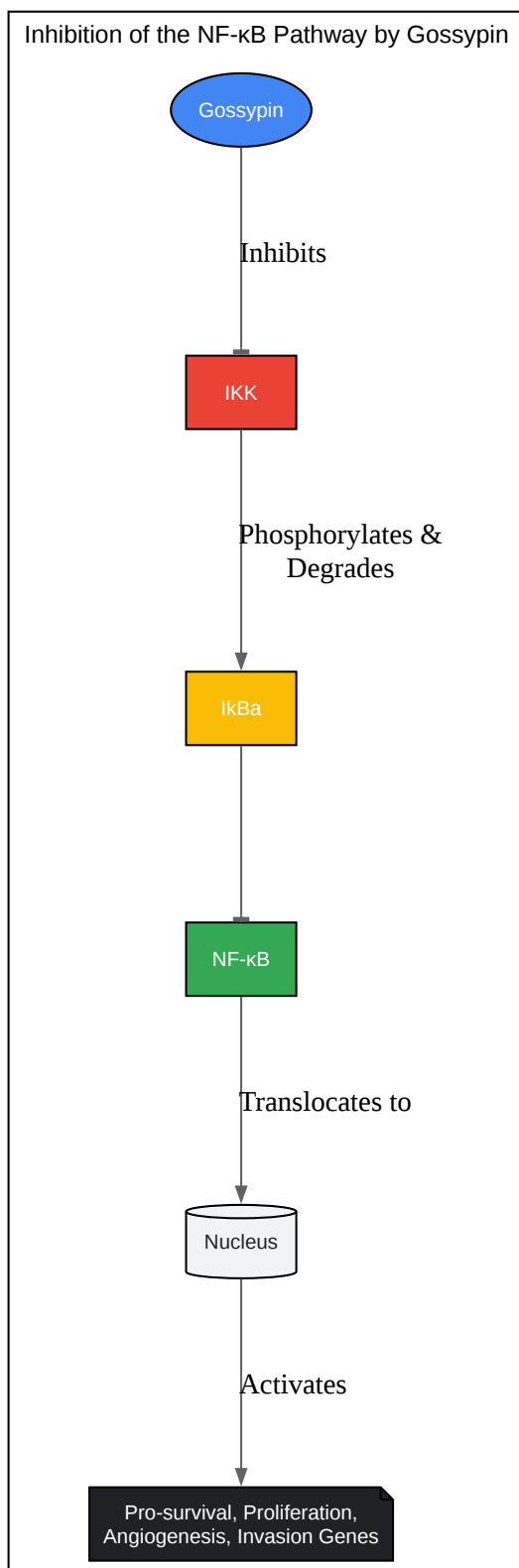
Table 3: Effect of **Gossypin** on Cell Cycle Distribution in Gastric Cancer Cells

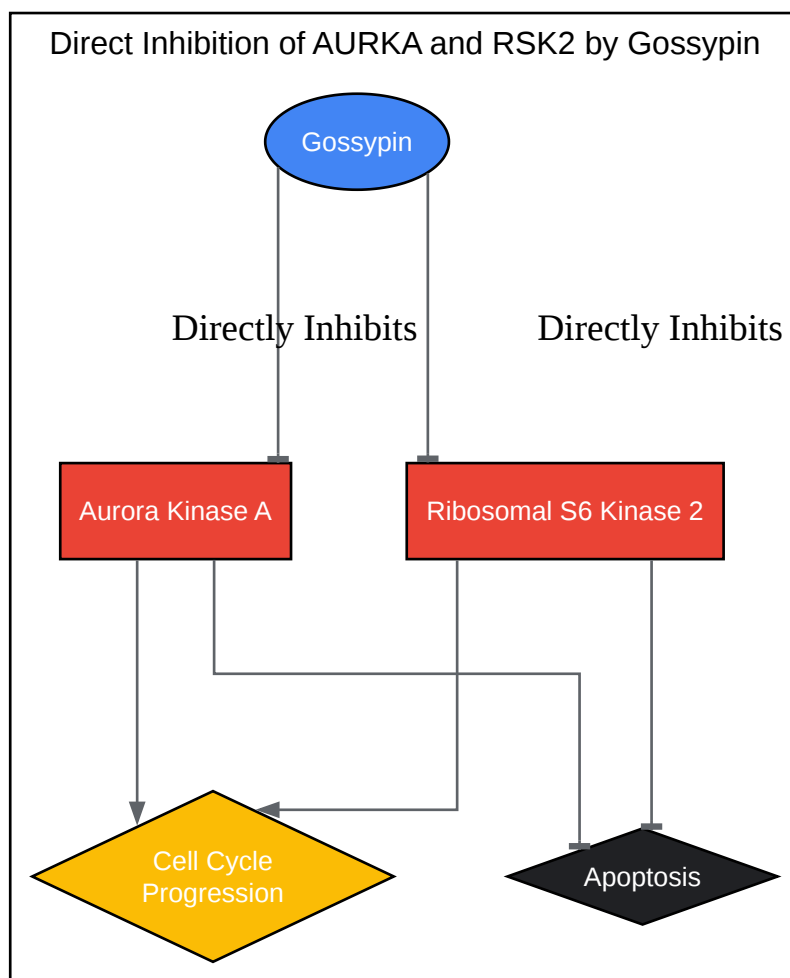
Cell Line	Gossypin Concentration (μM)	% Cells in G1 Phase	% Cells in S Phase	% Cells in G2/M Phase	Citation
HGC27	0	~55	~30	~15	[5]
HGC27	40	~45	~20	~35	[5]
AGS	0	~60	~25	~15	[5]
AGS	60	~50	~15	~35	[5]

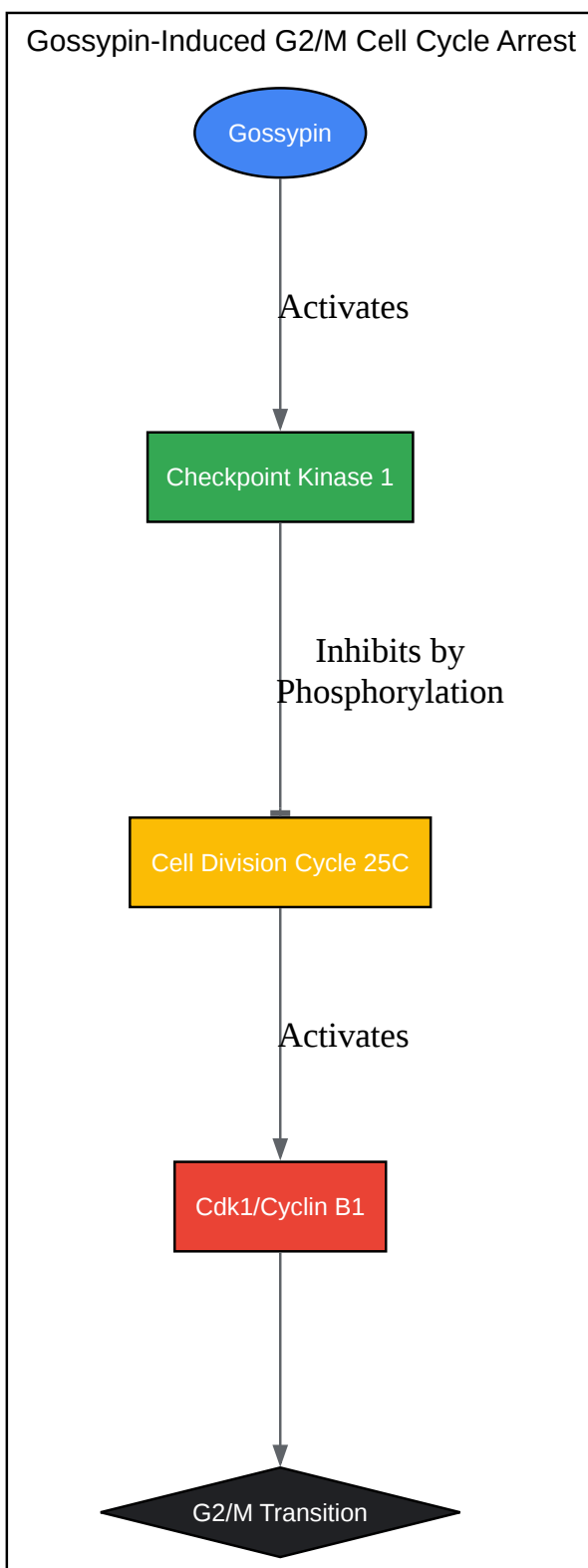
Signaling Pathways Modulated by Gossypin

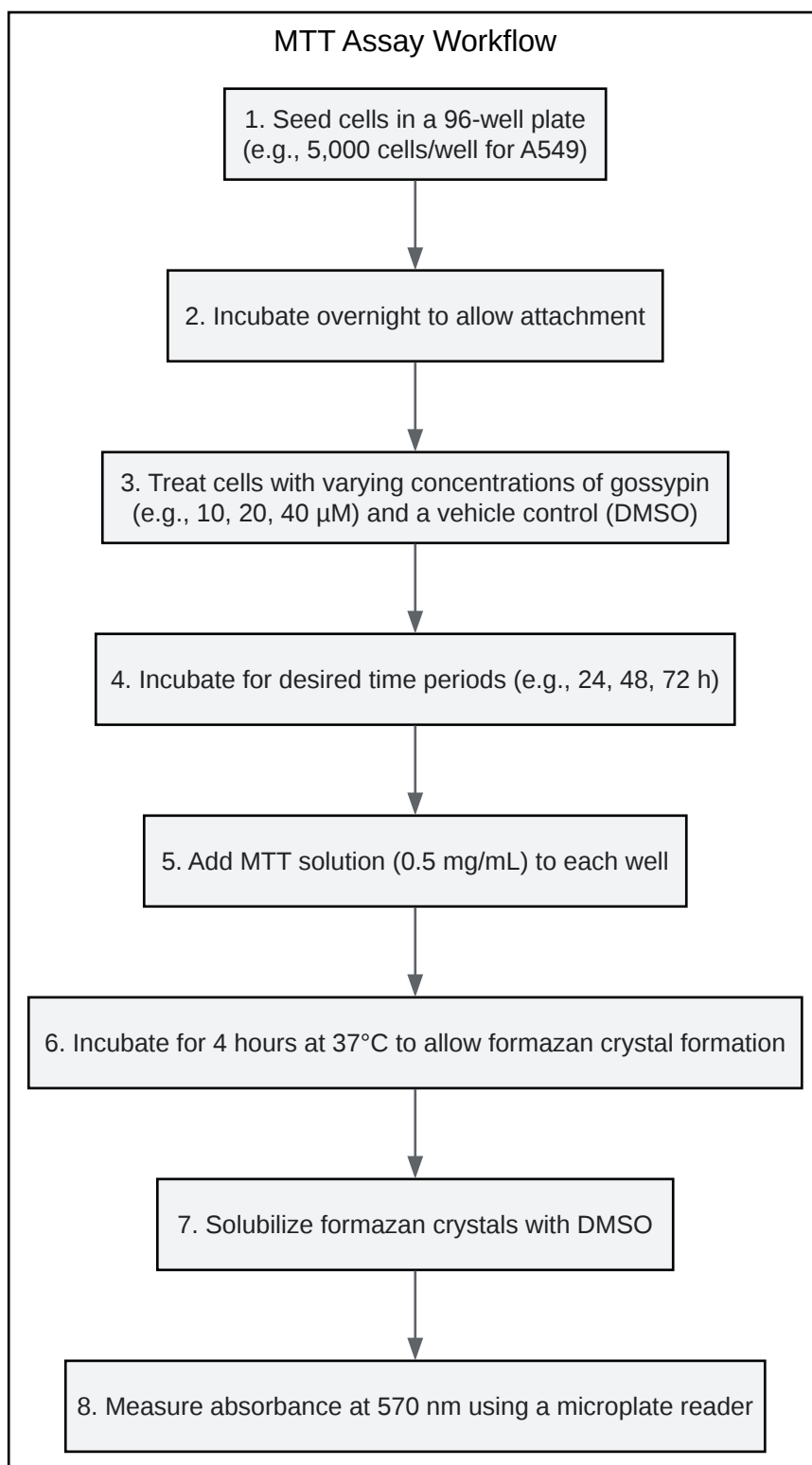
Gossypin's anti-cancer activity is mediated through its interaction with several critical signaling pathways. The following diagrams, generated using the DOT language, illustrate these complex interactions.

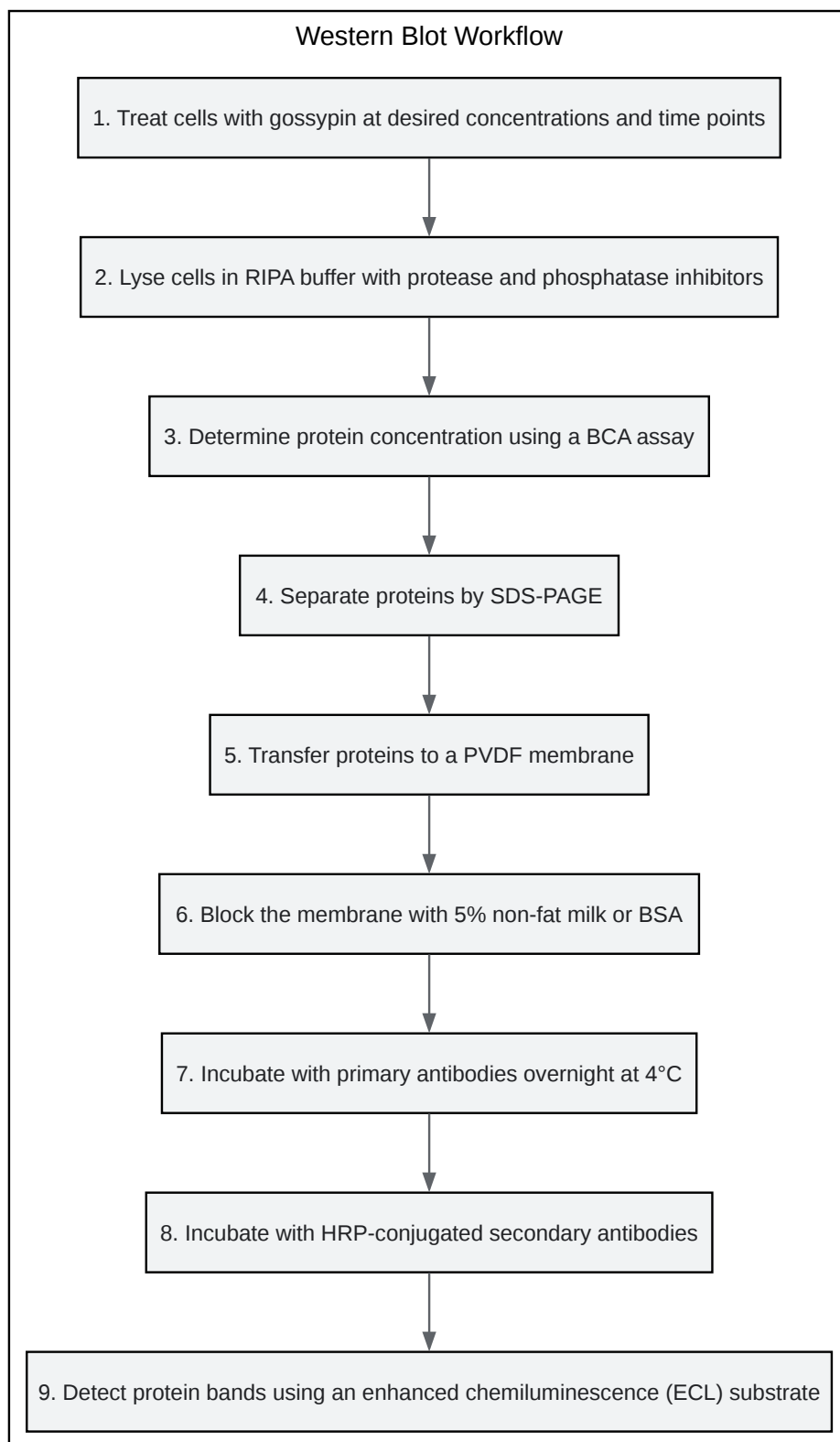


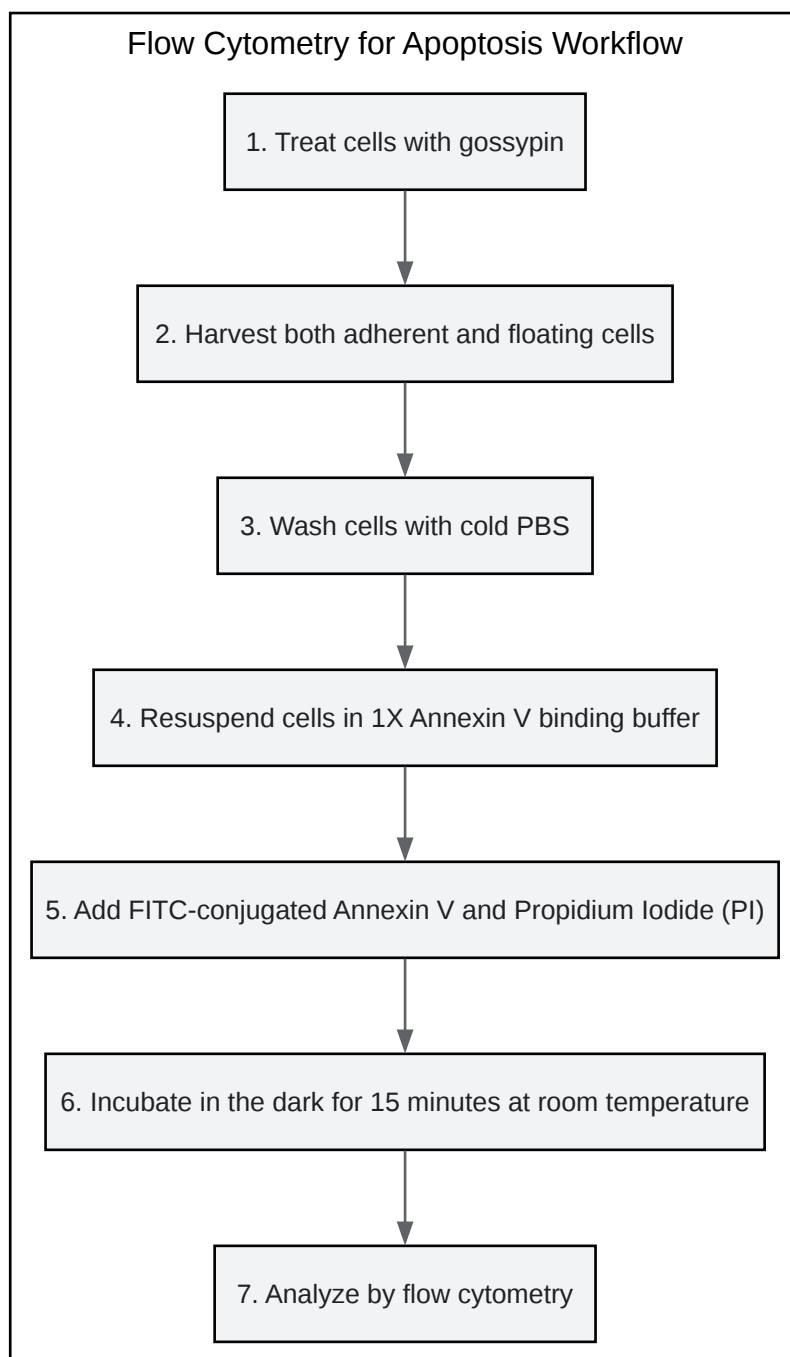












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